

chlorobutanol volume of distribution

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Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

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Quantitative Pharmacokinetic Data

The table below summarizes the key pharmacokinetic parameter for **chlorobutanol** from a 1982 study involving four healthy subjects. The volume of distribution is quite large, indicating that the drug distributes widely into the tissues.

Parameter	Value (Mean \pm S.E.M.)
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| **Volume of Distribution** | (233 \pm 14) L (or \sim 2.97 L/kg, based on a 78.5 kg standard human weight) |

Other Relevant Pharmacokinetic Parameters from the Same Study:

- **Terminal Elimination Half-life:** (10.3 \pm 1.3) days after the first dose.
- **Plasma Clearance:** (11.6 \pm 1.0) ml/min.
- **Plasma Protein Binding:** (57 \pm 3 %).
- **Urinary Recovery (over 17 days):** 9.6% of the dose (7.4% as conjugates, 2.2% unchanged) [1].

Experimental Protocol Summary

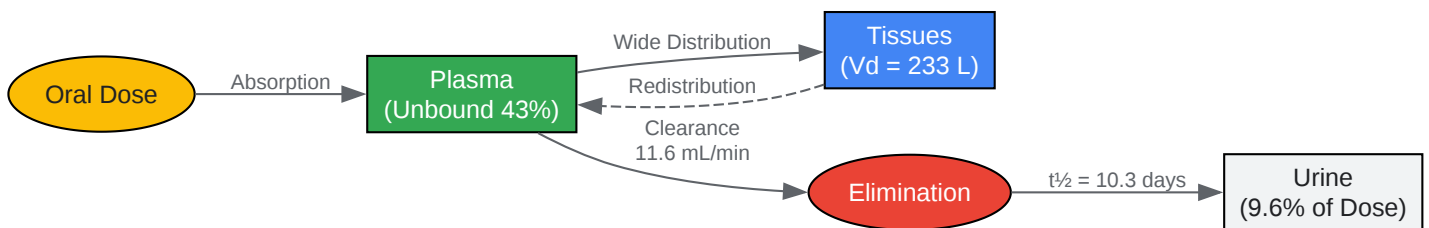
The data was generated using the following methodology, which you can use as a reference for study design.

- **Subjects:** 4 healthy human subjects.
- **Dosing:** Oral administration of **chlorobutanol** on two separate occasions.

- **Sample Collection:** Plasma samples were collected post-dose.
- **Analytical Methods:**
 - **Plasma Concentration Measurement:** The study does not specify the analytical technique in the abstract, but it involved tracking plasma concentrations over time, which fell by approximately 50% within the first 24 hours.
 - **Urinary Metabolites:** Urine was collected over 17 days, and the recovered **chlorobutanol** was differentiated between glucuronide/sulfate conjugates and the unchanged drug.
- **Data Analysis:** Pharmacokinetic parameters (half-life, volume of distribution, clearance) were calculated from the plasma concentration-time data using standard non-compartmental methods [1].

Pharmacokinetic Pathway Visualization

The following diagram illustrates the key processes and parameters of **chlorobutanol** disposition in the body, based on the study findings.



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This diagram shows **chlorobutanol's wide tissue distribution (high Vd)** and **slow elimination**, which the study authors noted could lead to accumulation with multiple doses [1].

Key Takeaways and Data Gaps

- **High Volume of Distribution:** The large volume of distribution (233 L) strongly suggests that **chlorobutanol** is extensively distributed into tissues beyond the plasma compartment [1].
- **Consider Accumulation:** The long half-life (~10 days) means the drug will accumulate in the body with repeated dosing, which was a key concern raised by the original researchers [1].
- **Limited Modern Data:** The core data comes from a **1982 study with only four subjects**. I was unable to find more recent or larger studies in this search. For the most current and comprehensive data, I recommend consulting specialized pharmacokinetic databases like **Pharmacokinetics (PK)**

Database, FDA drug approval packages, or conducting a deeper literature search on platforms like PubMed.

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References

1. The pharmacokinetics of chlorbutol in man [pubmed.ncbi.nlm.nih.gov]

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